Technical Guide: Solubility Profile of Dimethyl 2-(2-nitrophenyl)malonate

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Compound of Interest

Compound Name:	*Dimethyl 2-(2-nitrophenyl)malonate*
CAS No.:	*26465-37-2*
Cat. No.:	*B1309088*

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Introduction

Dimethyl 2-(2-nitrophenyl)malonate is a substituted malonic ester derivative. Compounds of this class are pivotal intermediates in organic synthesis, serving as versatile building blocks for the construction of more complex molecules, including heterocyclic systems and pharmacologically active agents. The nitro-substituted phenyl ring, in particular, offers a reactive handle for further chemical transformations, such as reduction to an amine group, which can then be used to build novel molecular scaffolds.

Understanding the solubility of this compound in various organic solvents is critical for its practical application in a laboratory or industrial setting. Solubility data informs key process parameters, including the choice of solvent for synthesis, reaction concentration, crystallization for purification, and formulation for screening or drug delivery applications. This document provides a summary of the available solubility information for **dimethyl 2-(2-nitrophenyl)malonate** and outlines a standard experimental protocol for its quantitative determination.

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Quantitative Solubility Data

A thorough review of scientific literature and chemical databases did not yield specific quantitative solubility data (e.g., in g/100 mL or mol/L) for **dimethyl 2-(2-nitrophenyl)malonate**. The absence of this data in public-domain sources highlights a gap in the physicochemical characterization of this compound.

However, based on its use in synthetic procedures and the properties of structurally similar compounds, a qualitative understanding of its solubility can be inferred. For instance, a related compound, 1,3-dimethyl 2-[4-(methoxycarbonyl)-2-nitrophenyl]propanedioate, is reported to be slightly soluble in chloroform and ethyl acetate[1][2]. Synthetic and purification procedures for analogous compounds frequently employ solvents such as ethyl acetate, hexane, dichloromethane, and acetonitrile, indicating at least partial solubility in these media[3][4].

For researchers requiring precise solubility measurements, the experimental protocol detailed in Section 3.0 can be employed. The following table is provided as a template for recording such empirical data.

Table 1: Quantitative Solubility of **Dimethyl 2-(2-nitrophenyl)malonate**

Solvent	Temperature (°C)	Solubility (g/100 mL)
Ethyl Acetate	**Data not available**	**Data not available**
Dichloromethane	Data not available	Data not available
Acetonitrile	Data not available	Data not available
Toluene	Data not available	Data not available
Hexane	Data not available	Data not available
Chloroform	Data not available	Data not available
Methanol	Data not available	Data not available

| Ethanol | Data not available | Data not available |

Experimental Protocol for Solubility Determination

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The most common and reliable method for determining the equilibrium solubility of a solid compound in a solvent is the isothermal saturation method. This protocol provides a step-by-step guide for its implementation.

Objective: To determine the saturation solubility of **dimethyl 2-(2-nitrophenyl)malonate** in a given organic solvent at a constant temperature.

Materials:

- **Dimethyl 2-(2-nitrophenyl)malonate** (solid, high purity)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed flasks with magnetic stir bars
- Thermostatically controlled shaker or stirring plate with a water/oil bath
- Calibrated thermometer or temperature probe
- Syringe filters (e.g., 0.22 µm PTFE)
- Volumetric flasks and pipettes
- Analytical balance
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

- Preparation: Add an excess amount of solid **dimethyl 2-(2-nitrophenyl)malonate** to a series of vials. The presence of undissolved solid at the end of the experiment is essential to ensure saturation.
- Solvent Addition: Accurately pipette a known volume (e.g., 5.0 mL) of the desired organic solvent into each vial.
- Equilibration: Seal the vials tightly and place them in a thermostatically controlled shaker or stirring bath set to the desired temperature (e.g., 25 °C). Allow the slurry to agitate for a

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sufficient period (typically 24-72 hours) to ensure equilibrium is reached. The time required should be determined by taking measurements at different time points (e.g., 24, 48, 72 hours) until the measured concentration remains constant.

- Phase Separation: After equilibration, stop the agitation and allow the vials to stand undisturbed in the constant-temperature bath for at least 2-4 hours to allow the excess solid to settle.

- Sampling: Carefully withdraw a sample from the clear supernatant using a pre-warmed (to the experimental temperature) syringe. Immediately attach a syringe filter and dispense the saturated solution into a pre-weighed volumetric flask. This step must be performed quickly to prevent temperature changes that could cause precipitation.

- Quantification:

  - Gravimetric Method: Weigh the volumetric flask containing the filtered solution to determine the mass of the solution. Evaporate the solvent under a gentle stream of nitrogen or in a vacuum oven at a suitable temperature until a constant weight of the dried solute is achieved. The solubility can be calculated from the mass of the solute and the mass or volume of the solvent.

  - Chromatographic/Spectroscopic Method: Alternatively, accurately dilute the filtered saturated solution with a known volume of fresh solvent. Analyze the concentration of **dimethyl 2-(2-nitrophenyl)malonate** in the diluted sample using a pre-calibrated analytical method such as HPLC or UV-Vis spectrophotometry.

- Calculation: Calculate the solubility using the following formula (for the gravimetric method):

  Solubility (g/100 mL) = (Mass of solute / Volume of solvent) × 100

Safety Precautions:

- Handle all organic solvents in a well-ventilated fume hood.

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.

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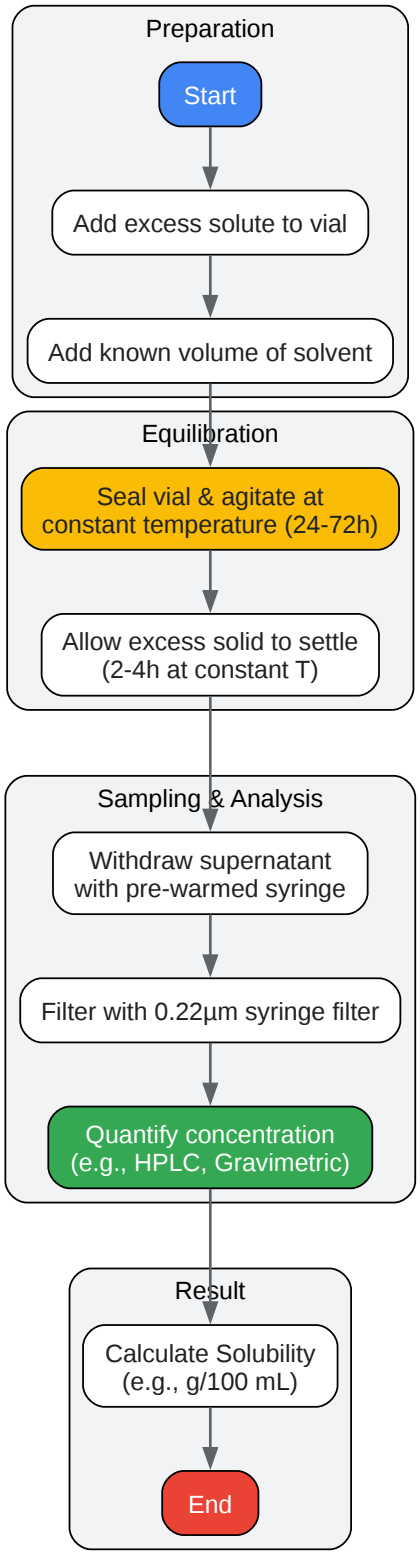
- Consult the Safety Data Sheet (SDS) for **dimethyl 2-(2-nitrophenyl)malonate** and all solvents used.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the isothermal saturation method for determining solubility.

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Workflow for Isothermal Saturation Solubility Measurement



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Caption: A flowchart of the isothermal saturation method.

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